

Application Note: Scalable Manufacturing of 5-Cyclopropoxy-2-chloroaniline

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Compound of Interest

Compound Name: 2-Chloro-5-cyclopropoxyaniline

Cat. No.: B14830598

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Executive Summary & Retrosynthetic Logic

The target molecule, 5-cyclopropoxy-2-chloroaniline (Target 3), presents two primary synthetic challenges:

- **Introduction of the Cyclopropyl Ether:** The cyclopropyl group is acid-labile and sterically strained. Standard Williamson ether synthesis with cyclopropyl halides is sluggish due to the high energy barrier of substitution on a secondary, strained carbon.
- **Chemoselective Reduction:** Reducing the nitro group without removing the labile chlorine atom (hydrodechlorination) requires specific catalytic tuning.

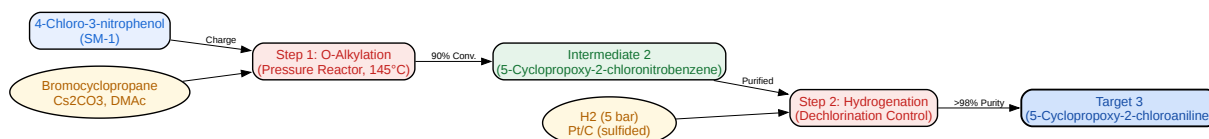
Retrosynthetic Analysis

The most viable industrial route disconnects the ether bond, tracing back to 4-chloro-3-nitrophenol (Starting Material 1). This phenol is commercially available or easily accessible via the mononitration of 4-chlorophenol.

- **Step 1:** High-pressure O-alkylation of 4-chloro-3-nitrophenol using bromocyclopropane.

- Step 2: Chemoselective hydrogenation of the nitroarene to the aniline using a sulfided platinum catalyst to prevent dechlorination.

Process Workflow Diagram



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Figure 1: Critical Process Flow for the synthesis of 5-cyclopropoxy-2-chloroaniline, highlighting reagents and control points.

Detailed Experimental Protocols

Step 1: High-Pressure O-Cyclopropylation

Objective: Synthesize 5-cyclopropoxy-2-chloronitrobenzene (Intermediate 2). Challenge: Bromocyclopropane is a poor electrophile. The reaction requires high temperature (

C), exceeding the boiling point of the alkyl halide (

C). Solution: Use of a pressure reactor (autoclave) and Cesium Carbonate (

) to enhance nucleophilicity via the "Cesium Effect" (increased solubility and "naked" phenoxide anion).

Reagents & Materials

Reagent	Equiv. [1] [2] [3] [4] [5] [6] [7] [8] [9] [10]	Role	Critical Attribute
4-Chloro-3-nitrophenol	1.0	Substrate	Purity >98%; Dry (<0.5% water)
Bromocyclopropane	2.5	Electrophile	Volatile; Handle in fume hood
Cesium Carbonate	1.5	Base	Finely ground; Anhydrous
Potassium Iodide	0.1	Catalyst	Finkelstein activation (in situ I-cPr)
DMAc (Dimethylacetamide)	5 Vol	Solvent	High BP, polar aprotic

Protocol

- Charging: To a clean, dry Hastelloy or Stainless Steel autoclave (rated for 20 bar), charge 4-chloro-3-nitrophenol (1.0 kg, 5.76 mol), Cesium Carbonate (2.81 kg, 8.64 mol), and Potassium Iodide (95 g, 0.57 mol).
- Solvent Addition: Add anhydrous DMAc (5.0 L). Stir to form a slurry.
- Reagent Addition: Add Bromocyclopropane (1.74 kg, 14.4 mol) in one portion. Note: Br-cPr is volatile; ensure reactor temperature is <20°C during addition.
- Reaction: Seal the reactor. Purge with Nitrogen (bar). Heat the mixture to 145°C over 2 hours.
 - Process Safety: Internal pressure will rise to approx. 4–6 bar due to Br-cPr vapor pressure. Monitor pressure closely.
- Duration: Maintain 145°C for 18–24 hours. Monitor by HPLC (Target: <2% SM remaining).
- Work-up: Cool to 25°C. Vent pressure carefully to a scrubber (Br-cPr vapors).

- Quench: Dilute the reaction mixture with Water (15 L) and extract with Ethyl Acetate (L).
 - Scale-up Tip: For larger scales, filter the inorganic salts (,) before aqueous quench to reduce emulsion formation.
- Washing: Wash organic layer with 1M NaOH (to remove unreacted phenol) and Brine. Dry over and concentrate.
- Purification: The crude oil is typically sufficient for the next step. If solid, recrystallize from Ethanol/Water (9:1).
 - Expected Yield: 85–92%
 - Appearance: Yellow to orange solid/oil.

Step 2: Chemoselective Nitro Reduction

Objective: Reduce the nitro group to aniline without dechlorinating the aromatic ring.

Challenge: Standard Pd/C hydrogenation often cleaves Ar-Cl bonds (hydrogenolysis). Solution: Use Platinum on Carbon (sulfided) or Platinum/Vanadium catalyst. The sulfur poisons the catalyst sites responsible for hydrogenolysis while retaining nitro-reduction activity.

Reagents & Materials

Reagent	Equiv. ^{[1][3][4][5][6][7][8][9][10]}	Role	Critical Attribute
Intermediate 2	1.0	Substrate	Residual Br-cPr must be removed
5% Pt/C (sulfided)	2 wt%	Catalyst	Specific for halonitroarenes
Hydrogen ()	5 bar	Reductant	High purity
Methanol/THF	10 Vol	Solvent	Solubilizes substrate completely

Protocol

- Charging: In a hydrogenation autoclave, charge Intermediate 2 (1.0 kg) and Methanol (10 L).
- Catalyst Loading: Charge 5% Pt/C (sulfided) (20 g, 2 wt% loading) as a slurry in water or methanol under inert atmosphere (Nitrogen). Warning: Dry catalyst is pyrophoric.
- Hydrogenation: Purge vessel with Nitrogen (), then Hydrogen (). Pressurize to 5 bar (75 psi) .
- Reaction: Stir vigorously at 25–35°C.
 - Exotherm Control: Nitro reduction is highly exothermic (kJ/mol). Control temperature via jacket cooling. Do not exceed 40°C to minimize dechlorination risk.
- Completion: Reaction is usually complete in 4–6 hours (H2 uptake ceases). Confirm by HPLC (Target: <0.5% Nitro intermediate, <0.1% Des-chloro impurity).

- Filtration: Filter catalyst through a bed of Celite or specialized carbon filter cartridges. Wash the cake with Methanol.
- Isolation: Concentrate the filtrate to dryness.
- Final Purification: Recrystallize from Heptane/Ethyl Acetate or convert to the Hydrochloride salt (using HCl/IPA) for higher stability and purity.
 - Expected Yield: 90–95%
 - Target Purity: >99.5% (HPLC Area).

Analytical Quality Control (QC)

Trustworthiness in production relies on rigorous in-process controls (IPC).

Test	Method	Acceptance Criteria	Rationale
HPLC Purity	C18 Reverse Phase, ACN/Water (0.1% TFA)	>98.0%	Ensure removal of unreacted phenol and bis-alkylated byproducts.
Dechlorination	HPLC / LC-MS	<0.10%	Critical impurity; difficult to remove downstream.
Residual Solvents	GC-Headspace	< Limit (ICH Q3C)	DMAc is Class 2; must be purged effectively.
Identification	¹ H-NMR (DMSO-d ₆)	Conforms	Confirm cyclopropyl protons (multiplets at 0.6–0.9 ppm).

Key NMR Signals (Target 3):

- 0.60–0.85 (m, 4H, cyclopropyl)
- 3.70 (m, 1H, cyclopropyl)
- 5.10 (s, 2H,)
- 6.20 (dd, 1H, Ar-H ortho to O-cPr)
- 6.35 (d, 1H, Ar-H ortho to O-cPr)
- 7.05 (d, 1H, Ar-H ortho to Cl)

Troubleshooting & Optimization Guide

Issue: Low Conversion in Step 1

- Cause: Inefficient stirring or "stalling" due to KBr/CsBr salt coating the base.
- Fix: Increase agitation speed; ensure

is milled/micronized before use. Add 0.1 equiv TBAI (Tetrabutylammonium iodide) as a phase transfer catalyst.

Issue: High Dechlorination in Step 2

- Cause: Temperature too high or catalyst insufficiently sulfided.
- Fix: Lower reaction temperature to 20°C. Add small amount of Morpholine or Diphenylsulfide to the reaction mixture to further poison the catalyst against hydrogenolysis. Alternatively, switch to Fe/Acetic Acid reduction (classic Bechamp), which is 100% selective for nitro groups but generates iron waste.

Issue: Safety - Thermal Runaway

- Risk: Step 1 (Alkylation) at 145°C is near the decomposition onset of some nitro compounds.

- Control: Perform DSC (Differential Scanning Calorimetry) on the reaction mixture before scale-up. Ensure the reactor has an emergency relief vent and quench capability.

References

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 - Title: Synthesis of aryl cyclopropyl ethers via O-cyclopropyl
 - Source: Journal of Organic Chemistry, 2005, 70(2), 707-709.
 - Context: Describes the mediated alkyl
- Selective Hydrogenation of Chloronitrobenzenes
 - Title: Platinum on carbon (sulfided)
 - Source: Organic Process Research & Development, 2002, 6(4), 401-404.
 - Context: Establishes the protocol for preventing dechlorin
- Starting Material Availability: Compound: 4-Chloro-3-nitrophenol (CAS: 611-07-4). Source: Commercially available from major suppliers (Sigma-Aldrich, Combi-Blocks) as a standard building block.
- Alternative Chan-Lam Coupling (Med-Chem Scale)
 - Title: Copper-promoted O-cyclopropylation of phenols with cyclopropylboronic acid.
 - Source: Tetrahedron Letters, 2009, 50(15), 1734-1736.
 - Context: Alternative route if autoclave is unavailable (but less scalable due to cost).

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